

Spectroscopic Profile of 2,2,4,4-Tetramethyloctane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,4,4-Tetramethyloctane

Cat. No.: B144296

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the branched alkane **2,2,4,4-tetramethyloctane** (CAS No. 62183-79-3). The following sections detail its mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy characteristics, including data interpretation and experimental protocols.

Mass Spectrometry

Mass spectrometry of **2,2,4,4-tetramethyloctane**, particularly using electron ionization (EI), is characterized by significant fragmentation. The molecular ion peak is often weak or absent due to the instability of the parent ion in highly branched alkanes.^[1] Fragmentation predominantly occurs at the branching points, leading to the formation of more stable carbocations.^[1]

Table 1: Major Fragment Ions in the Electron Ionization Mass Spectrum of **2,2,4,4-Tetramethyloctane**

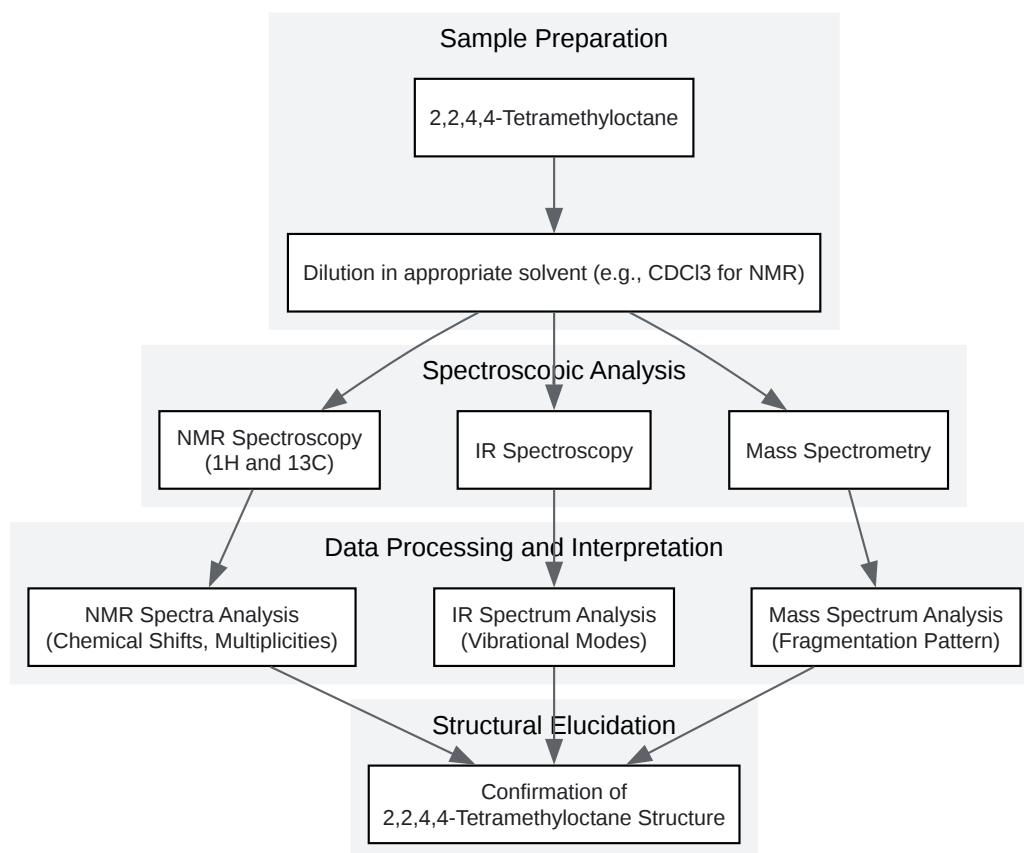
m/z Ratio	Proposed Fragment Ion	Significance
170	$[\text{C}_{12}\text{H}_{26}]^+$	Molecular Ion (very low intensity or absent)
113	$[\text{C}_8\text{H}_{17}]^+$	Loss of a C_4H_9 (butyl) group
85	$[\text{C}_6\text{H}_{13}]^+$	Cleavage at a branch point
71	$[\text{C}_5\text{H}_{11}]^+$	Cleavage at a branch point
57	$[\text{C}_4\text{H}_9]^+$	tert-butyl cation (often the base peak)
43	$[\text{C}_3\text{H}_7]^+$	Isopropyl or propyl cation

Note: Data is based on general fragmentation principles and data from the NIST Mass Spectrometry Data Center.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

A dilute solution of **2,2,4,4-tetramethyloctane** in a volatile solvent (e.g., methanol or dichloromethane) is introduced into the mass spectrometer, typically via a gas chromatograph for sample purification. In the ionization chamber, the sample is bombarded with a beam of high-energy electrons (typically 70 eV), causing the ejection of an electron from the molecule to form a radical cation (molecular ion). This high energy input leads to the fragmentation of the molecular ion. The resulting positively charged fragments are accelerated and separated by a mass analyzer based on their mass-to-charge ratio (m/z). A detector then records the abundance of each fragment.

General Spectroscopic Analysis Workflow



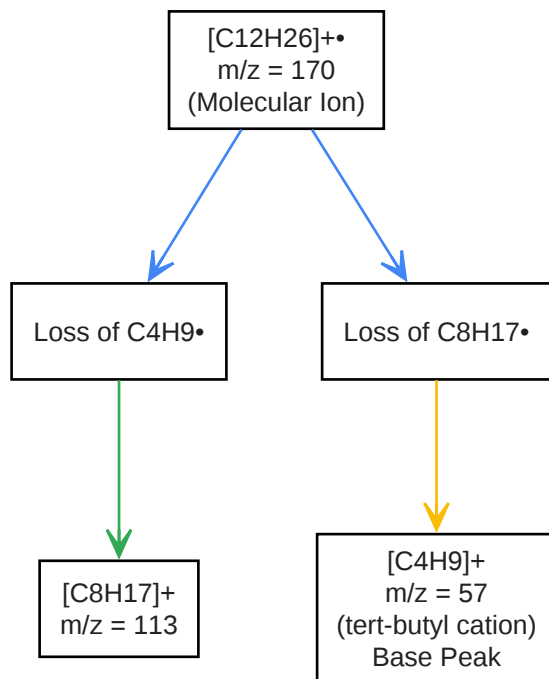
[Click to download full resolution via product page](#)

General workflow for spectroscopic analysis.

Fragmentation Pathway

The fragmentation of **2,2,4,4-tetramethyloctane** is driven by the formation of stable tertiary carbocations. The most notable fragmentation is the alpha-cleavage at the C4 position, leading to the highly stable tert-butyl cation, which is often the base peak.

Mass Spectrometry Fragmentation of 2,2,4,4-Tetramethyloctane



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2,4,4-Tetramethyloctane | 62183-79-3 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Spectroscopic Profile of 2,2,4,4-Tetramethyloctane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b144296#spectroscopic-data-for-2-2-4-4-tetramethyloctane-nmr-ir-mass-spec\]](https://www.benchchem.com/product/b144296#spectroscopic-data-for-2-2-4-4-tetramethyloctane-nmr-ir-mass-spec)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com